

Technical Guide: Synthesis of 2-(5-Bromopyridin-2-yl)propan-2-ol

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Compound of Interest

Compound Name: 2-(5-Bromopyridin-2-yl)propan-2-ol

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This document provides a comprehensive technical overview of the synthesis of **2-(5-Bromopyridin-2-yl)propan-2-ol**, a substituted pyridine derivative of interest in medicinal chemistry and organic synthesis. The primary synthetic route detailed is the Grignard reaction, a robust and well-established method for forming carbon-carbon bonds.

Synthesis Overview

The synthesis of **2-(5-Bromopyridin-2-yl)propan-2-ol** is most effectively achieved through a Grignard reaction. The process commences with the preparation of the requisite starting material, 2,5-dibromopyridine. Subsequently, a regioselective bromine-magnesium exchange is performed at the 2-position of the pyridine ring to form the Grignard reagent. This intermediate is then reacted with acetone, followed by an aqueous workup, to yield the target tertiary alcohol.

Reaction Scheme:

Physicochemical & Quantitative Data

The following tables summarize the key properties of the final product and the reagents involved in its synthesis.

Table 1: Properties of **2-(5-Bromopyridin-2-yl)propan-2-ol**

Property	Value
CAS Number	290307-40-3
Molecular Formula	C ₈ H ₁₀ BrNO
Molecular Weight	216.08 g/mol
Purity	Typically ≥97%

Table 2: Reagents for Synthesis

Reagent	Molecular Formula	Molecular Weight (g/mol)	Role
2,5-Dibromopyridine	C ₅ H ₃ Br ₂ N	236.89	Starting Material
Isopropylmagnesium Chloride	C ₃ H ₇ ClMg	102.85	Grignard Reagent Precursor
Acetone	C ₃ H ₆ O	58.08	Electrophile
Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	Solvent
Saturated NH ₄ Cl solution	NH ₄ Cl	53.49	Quenching Agent
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	Extraction Solvent
Anhydrous Na ₂ SO ₄	Na ₂ SO ₄	142.04	Drying Agent

Detailed Experimental Protocol

This protocol is based on established procedures for Grignard reactions with substituted pyridines, particularly adapting methodologies from related syntheses.[\[1\]](#)

Materials:

- 2,5-Dibromopyridine
- Isopropylmagnesium chloride solution (e.g., 2.0 M in THF)

- Anhydrous Acetone
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, dropping funnel, magnetic stirrer, and other standard glassware
- Inert atmosphere setup (Nitrogen or Argon)

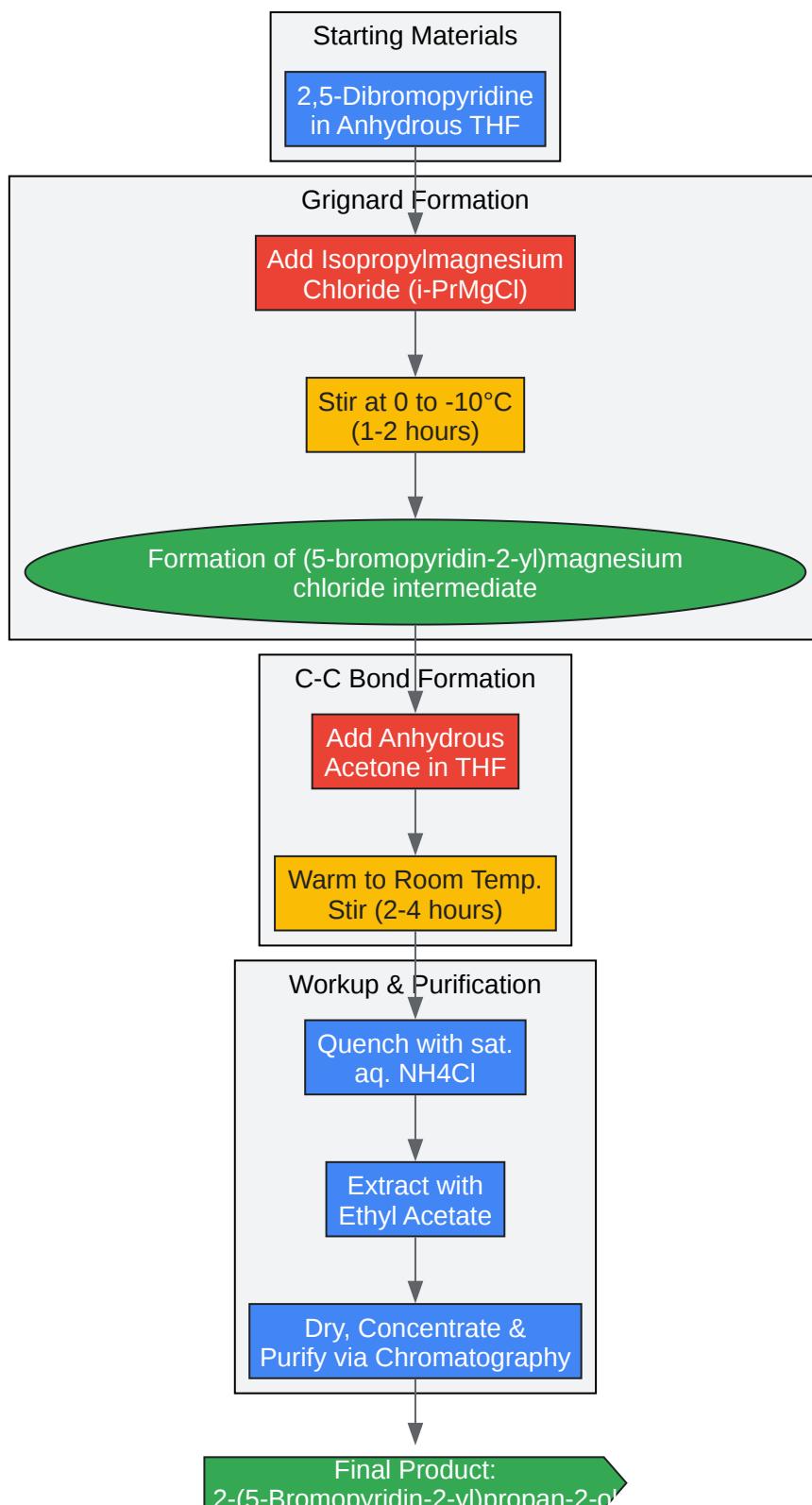
Procedure:

- Reaction Setup: A dry three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a dropping funnel, and a nitrogen/argon inlet is assembled. The glassware should be flame-dried or oven-dried before use to ensure anhydrous conditions.
- Initial Charge: The flask is charged with 2,5-dibromopyridine (1.0 eq). Anhydrous THF is added to dissolve the starting material completely.
- Grignard Formation: The solution is cooled to a temperature between 0°C and -10°C using an ice-salt or dry ice/acetone bath. Isopropylmagnesium chloride solution (1.0-1.2 eq) is added dropwise from the dropping funnel over a period of 30-60 minutes, ensuring the internal temperature does not exceed -5°C. The reaction mixture is then stirred at this temperature for 1-2 hours to ensure the complete formation of the Grignard reagent, (5-bromopyridin-2-yl)magnesium chloride.[1]
- Reaction with Acetone: Anhydrous acetone (1.2-1.5 eq), dissolved in a small amount of anhydrous THF, is added dropwise to the reaction mixture at -10°C to 0°C. A slight exotherm may be observed.
- Warming and Stirring: After the addition of acetone is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for an additional 2-4 hours, or until TLC/LC-MS analysis indicates the consumption of the Grignard intermediate.

- Quenching: The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride at 0°C to decompose any unreacted Grignard reagent and the magnesium alkoxide product.
- Extraction: The resulting mixture is transferred to a separatory funnel. The aqueous layer is extracted three times with ethyl acetate.
- Washing and Drying: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude residue is purified by column chromatography on silica gel, typically using a gradient of hexane and ethyl acetate as the eluent, to afford **2-(5-Bromopyridin-2-yl)propan-2-ol** as the final product.

Mandatory Visualizations

Synthesis Workflow Diagram

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References

- 1. CN112479991A - Preparation method of 2-bromo-5-aldehyde pyridine - Google Patents [patents.google.com]
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